

# Technical Guide: Physicochemical Properties of 3-(Benzyloxy)benzoyl Chloride

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## Compound of Interest

Compound Name: 3-(Benzyloxy)benzoyl chloride

Cat. No.: B1276096

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This document provides a detailed overview of the core physicochemical properties of **3-(Benzyloxy)benzoyl chloride**, a key reagent and building block in organic synthesis. The information is presented to support research and development activities where precise molecular characteristics are essential.

## Core Molecular Data

The fundamental molecular formula and weight are foundational for all stoichiometric calculations, analytical characterizations, and experimental designs. These values are derived from the compound's elemental composition.

Parameter	Value	Source
Chemical Name	3-(Benzyloxy)benzoyl chloride	N/A
Synonyms	3-(Phenylmethoxy)benzoyl chloride, 3-Benzyloxybenzoic acid chloride	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> ClO <sub>2</sub>	[1][2][3]
Molecular Weight	246.69 g/mol	[1][2][3]
CAS Number	61535-46-4	[3][4]

## Methodology for Determination

The molecular formula and weight of a compound like **3-(Benzyloxy)benzoyl chloride** are established through a combination of analytical techniques that provide empirical data and structural confirmation.

**2.1 Elemental Analysis** This experimental technique determines the mass percentages of the individual elements (carbon, hydrogen, oxygen, chlorine) in a pure sample. The resulting percentage composition is used to derive the empirical formula, which represents the simplest whole-number ratio of atoms in the compound.

**2.2 Mass Spectrometry (MS)** Mass spectrometry is a critical tool for determining the exact molecular weight of a compound. In this process:

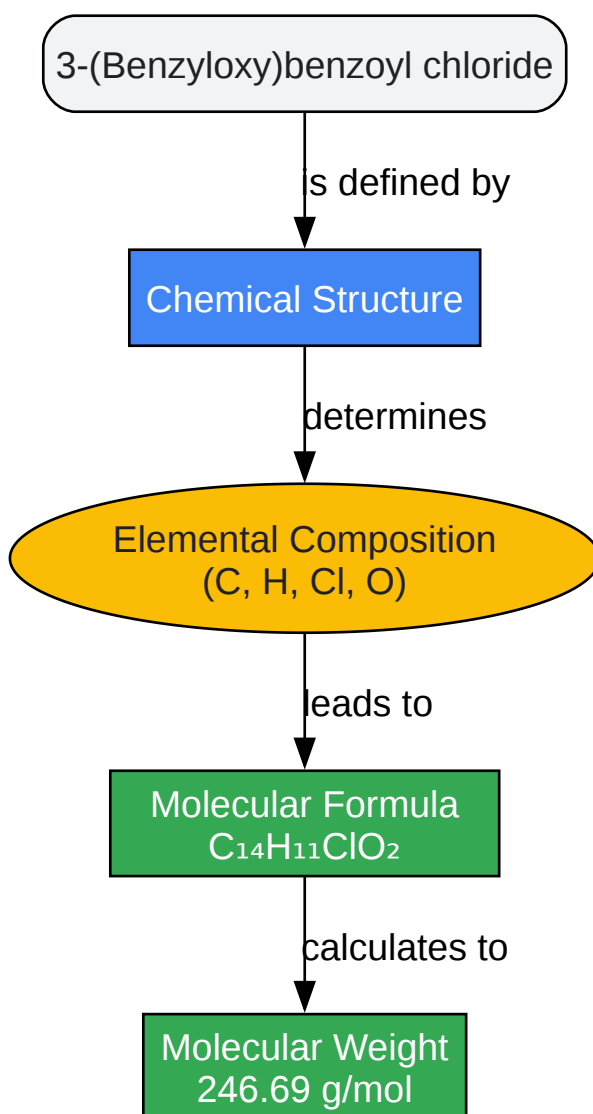
- A sample is ionized, creating charged molecules or molecular fragments.
- These ions are accelerated and deflected by a magnetic or electric field.
- The mass-to-charge ratio ( $m/z$ ) of the ions is measured.

For **3-(Benzyloxy)benzoyl chloride**, high-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which helps to confirm the molecular formula by matching the experimental mass to the calculated theoretical mass.

**2.3 Spectroscopic Confirmation** While not used for direct molecular weight determination, spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are essential for confirming the compound's structural integrity. This structural confirmation validates that the measured molecular weight corresponds to the correct isomer, in this case, the 3-position substitution of the benzoyl chloride ring.

## Logical Derivation of Molecular Properties

The relationship between a chemical's structure and its fundamental properties follows a clear logical path. The diagram below illustrates how the molecular formula and weight are derived from the constituent atoms and their arrangement.



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Caption: Logical workflow from chemical identity to molecular properties.

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## References

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